Introduction: The Significance of the Nicotinic Acid Scaffold

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Compound of Interest

Compound Name:	*5-Isopropylnicotinic acid hydrochloride*
CAS No.:	*2375269-80-8*
Cat. No.:	*B2392969*

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Nicotinic acid, also known as niacin or vitamin B3, is a fundamental pyridine derivative with a long-standing history in medicine, primarily for treating pellagra and managing dyslipidemia.[1] [2] Its simple, robust heterocyclic structure has made it a privileged pharmacophore in drug discovery, serving as a versatile scaffold for developing therapeutic agents across a wide range of diseases.[2] The derivatization of the nicotinic acid core allows for fine-tuning of its physicochemical and pharmacological properties, leading to novel compounds with enhanced potency, selectivity, and improved pharmacokinetic profiles.

This guide focuses on a specific, promising subclass: 5-Isopropylnicotinic acid derivatives. The introduction of an isopropyl group at the 5-position of the pyridine ring is of significant interest for structure-activity relationship (SAR) studies. This lipophilic group can critically influence how a molecule interacts with its biological target, potentially enhancing binding affinity, modulating metabolic stability, and improving membrane permeability.[3] We will explore the synthetic pathways to access these derivatives, delve into their diverse biological activities supported by quantitative data, and discuss the underlying mechanisms and structure-activity relationships that govern their therapeutic potential.

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Core Synthetic Strategies and Methodologies

The chemical versatility of the 5-isopropylnicotinic acid scaffold stems from two primary reactive sites: the carboxylic acid group and the pyridine ring itself. This allows for a multitude of derivatization strategies to explore the chemical space.

Synthesis of Key Intermediates

The most common starting point for derivatization is the activation of the carboxylic acid, often through esterification or conversion to a hydrazide.

A. Ester Formation via Fischer-Speier Esterification

The direct acid-catalyzed esterification of 5-isopropylnicotinic acid with an alcohol is a fundamental and robust method for producing simple ester derivatives, such as methyl 5-isopropylnicotinate.[3] These esters serve as versatile building blocks for further modifications.[3]

Experimental Protocol: Fischer Esterification of 5-Isopropylnicotinic Acid[3][4]

- Materials: 5-isopropylnicotinic acid, methanol (or other suitable alcohol), concentrated sulfuric acid (catalyst).
- Procedure:
  - Suspend 5-isopropylnicotinic acid (1 equivalent) in an excess of dry methanol in a round-bottom flask fitted with a reflux condenser.
  - Carefully add a catalytic amount of concentrated sulfuric acid (approx. 0.1 equivalents) to the mixture.
  - Heat the reaction mixture to reflux and maintain this temperature for 4-6 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
  - Upon completion, allow the mixture to cool to room temperature. Remove the excess methanol under reduced pressure.

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- Neutralize the residue by carefully adding a saturated solution of sodium bicarbonate until effervescence ceases.
- Extract the aqueous layer with an organic solvent such as ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo to yield the crude ester.
- Purify the product via column chromatography on silica gel if necessary.

B. Synthesis of 5-Isopropylnicotinohydrazide

The conversion of the ester to a hydrazide is a critical step for creating more complex heterocyclic derivatives, such as acylhydrazones, oxadiazoles, and thiazolidinones.[5][6]

Experimental Protocol: Preparation of 5-Isopropylnicotinohydrazide[6]

- Materials: Methyl 5-isopropylnicotinate, hydrazine hydrate, ethanol.
- Procedure:
  - Dissolve methyl 5-isopropylnicotinate (1 equivalent) in ethanol in a round-bottom flask.
  - Add hydrazine hydrate (1.2 equivalents) to the solution.
  - Fit the flask with a reflux condenser and heat the mixture to reflux for 8-12 hours, monitoring by TLC.
  - After the reaction is complete, cool the mixture in an ice bath.
  - The precipitated nicotinic acid hydrazide product is collected by filtration, washed with cold ethanol, and dried under vacuum.

Advanced Derivatization and Cyclization

With the key hydrazide intermediate in hand, a variety of potent biologically active compounds can be synthesized.

A. Synthesis of Acylhydrazones and 1,3,4-Oxadiazolines

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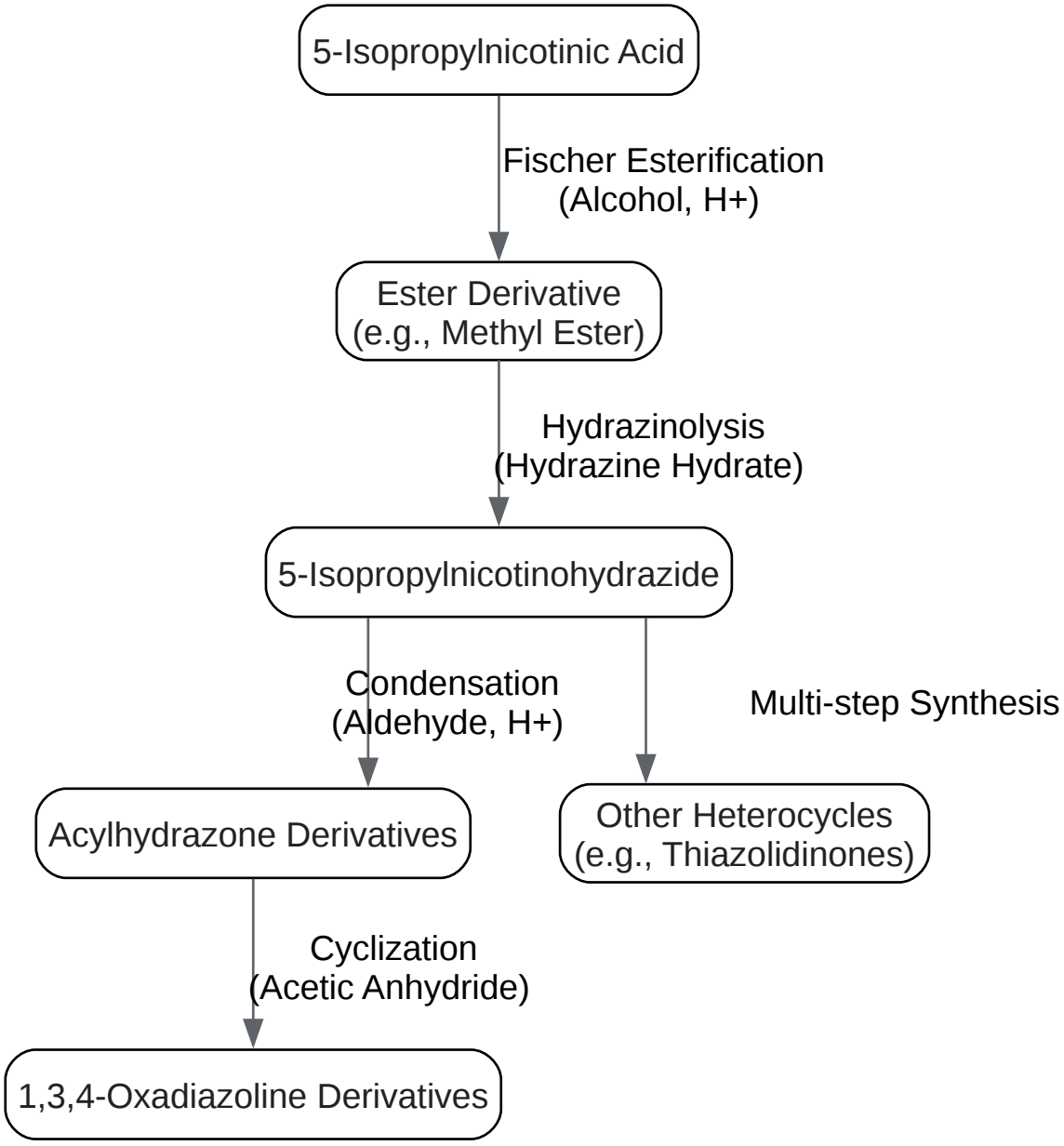
A straightforward and high-yield pathway involves the condensation of the hydrazide with various aldehydes to form acylhydrazones, which can then be cyclized to form 1,3,4-oxadiazoline derivatives.[7] This two-step process allows for significant molecular diversity.[7]

Experimental Protocol: Synthesis of Acylhydrazones and Cyclization[7]

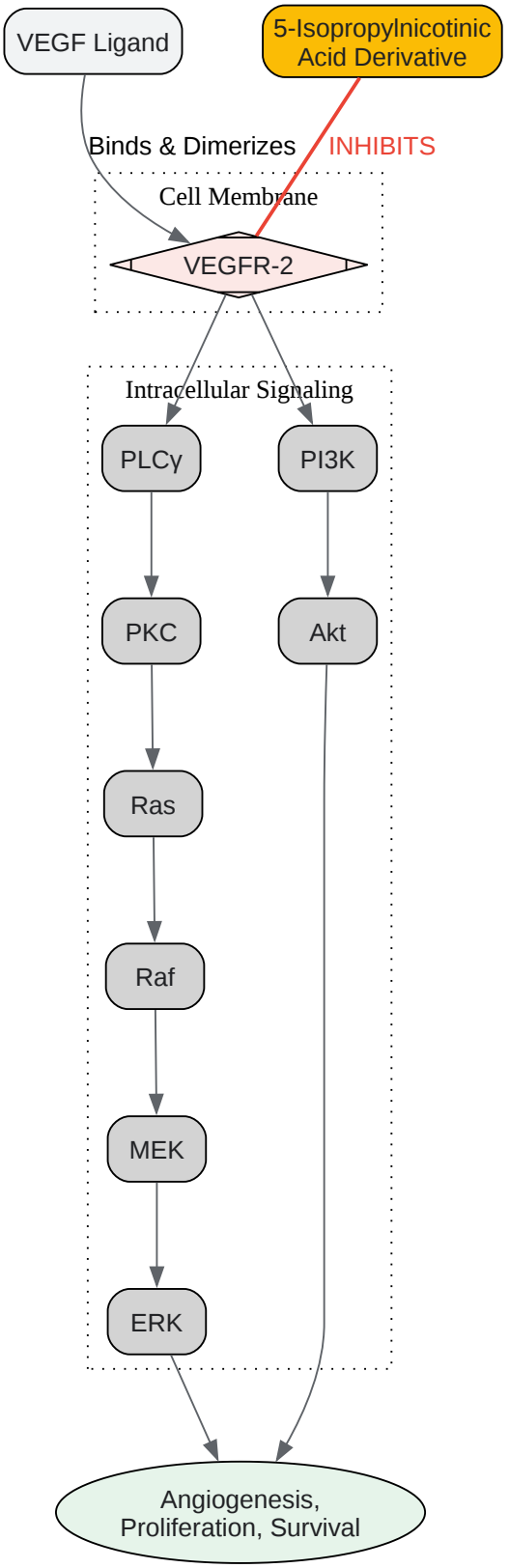
- Part 1: Acylhydrazone Synthesis (Condensation)
  - Dissolve 5-isopropylnicotinohydrazide (1 equivalent) in ethanol.
  - Add the desired aromatic or heterocyclic aldehyde (1 equivalent) and a few drops of glacial acetic acid as a catalyst.
  - Reflux the mixture for 2-4 hours. The formation of a precipitate often indicates product formation.
  - Cool the reaction mixture, filter the solid product, wash with cold ethanol, and dry to yield the acylhydrazone.
- Part 2: 1,3,4-Oxadiazoline Synthesis (Cyclization)
  - Reflux a mixture of the synthesized acylhydrazone (1 equivalent) and acetic anhydride (5-10 equivalents) for 6-8 hours.
  - After cooling, remove the excess acetic anhydride under reduced pressure.
  - Pour the residue into ice-cold water.
  - Collect the precipitated solid by filtration, wash thoroughly with water, and dry to obtain the 3-acetyl-2,5-disubstituted-1,3,4-oxadiazoline derivative.

The following diagram illustrates the general synthetic workflow for creating a library of derivatives from the 5-isopropylnicotinic acid core.

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Caption: Inhibition of the VEGFR-2 signaling pathway by nicotinic acid derivatives.

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Compound	Target	Activity (IC50)	Cancer Cell Line	Reference
Compound 5c	VEGFR-2	0.068 µM	HCT-15 (Colon)	[8]
Sorafenib (Ref.)	VEGFR-2	0.090 µM	HCT-15 (Colon)	[8]

Table 2: Anticancer activity of a lead nicotinic acid derivative.

Anti-diabetic Activity

Recent research has uncovered the potential of nicotinic acid derivatives as inhibitors of α-amylase and α-glucosidase, two key enzymes involved in carbohydrate digestion. [9]Inhibiting these enzymes can slow the absorption of glucose, making this class of compounds promising for the management of type 2 diabetes. [9] A study exploring derivatives functionalized at the 5- and 6-positions of the nicotinic acid ring identified several potent noncompetitive inhibitors. [9]Compound 44, a 5-amino-6-(phenylthio)nicotinic acid derivative, was a particularly effective inhibitor of α-amylase with an IC50 of 21.3 µM, while compound 35, a 5-amino-6-(2-ethylphenoxy)nicotinic acid derivative, showed strong inhibition of α-glucosidase with an IC50 of 63.8 µM. [9] Structure-Activity Relationship Insights:

- The presence of an amino group at the 5-position was found to be crucial for activity against α-glucosidase. [9]* An ether or thioether linkage at the 6-position was more effective for developing potent inhibitors than other functionalities. [9]

Pharmacokinetic (ADME) Considerations

While extensive pharmacokinetic data for 5-isopropylnicotinic acid derivatives are not yet publicly available, understanding the Absorption, Distribution, Metabolism, and Excretion (ADME) profile is critical for translating a potent compound into a viable drug. [10] In silico prediction tools are often used in early-stage discovery to estimate the drug-likeness of novel compounds. For a series of anti-diabetic nicotinic acid derivatives, properties were predicted using the SwissADME tool. [9]The lead compounds showed favorable profiles, including good predicted water solubility, high gastrointestinal (GI) absorption, and adherence to Lipinski's rule of five, which suggests good oral bioavailability. [9]

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Compound	Predicted Solubility	Predicted logP	Predicted GI Absorption	Lipinski Violations	Reference
8	**Soluble**	**1.8**	**High**	**0**	**[9]**
35	Soluble	2.8	High	0	[9]
39	Soluble	2.1	High	0	[9]

| 44 | Soluble | 2.3 | High | 0 | [9]|

Table 3: Predicted ADME and drug-likeness properties of selected nicotinic acid derivatives.

A typical preclinical pharmacokinetic study involves administering the compound to an animal model (e.g., rats) and analyzing plasma concentrations over time to determine key parameters like Cmax (maximum concentration), Tmax (time to Cmax), elimination half-life (t½), and oral bioavailability. [11]Plasma samples are commonly prepared by protein precipitation followed by analysis using High-Performance Liquid Chromatography (HPLC). [11]

Future Perspectives and Conclusion

5-Isopropylnicotinic acid and its derivatives represent a versatile and highly promising scaffold for the discovery of new therapeutic agents. Their synthetic tractability allows for the creation of diverse chemical libraries, which have already yielded potent lead compounds in oncology, infectious diseases, and metabolic disorders. [4] The compelling in vitro data, particularly for VEGFR-2 and α-glucosidase inhibition, provides a solid foundation for future research. The next critical steps for advancing this chemical class will involve:

- In Vivo Efficacy Studies: Validating the antimicrobial, anticancer, and anti-diabetic activities in relevant animal models.
- Detailed Pharmacokinetic and Toxicological Profiling: Conducting formal ADME and safety studies to ensure the drug-likeness and safety of lead candidates.
- Expansion of Chemical Space: Utilizing powerful synthetic reactions like palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura coupling) to introduce further diversity and optimize activity. [12] The continued exploration of 5-isopropylnicotinic acid derivatives holds

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significant potential to address unmet medical needs and deliver the next generation of targeted therapies.

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